

# Dimethyl 4-Hydroxyisophthalate: A Technical Overview of Solubility and Synthesis

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Compound of Interest

Compound Name: Dimethyl 4-hydroxyisophthalate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data and synthetic methodologies for **dimethyl 4-hydroxyisophthalate**. This document is intended to serve as a valuable resource for researchers and professionals in drug development and chemical synthesis, offering a consolidated source of technical information.

## **Solubility Profile**

The solubility of **dimethyl 4-hydroxyisophthalate** is a critical parameter for its application in various chemical processes and formulations. The available data, primarily from commercial suppliers and chemical databases, provides a foundational understanding of its solubility characteristics.

## **Quantitative Solubility Data**

Quantitative solubility data for **dimethyl 4-hydroxyisophthalate** is limited in the peer-reviewed literature. The following table summarizes the available data from commercial sources. It is important to note that detailed experimental conditions, such as temperature and the specific method of determination, are not consistently provided.



Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	25 mg/mL	[1]
Dimethyl Sulfoxide (DMSO)	42 mg/mL	[2]
Ethanol	42 mg/mL	[2][3]

Note: The discrepancy in the reported solubility in DMSO may be attributed to variations in experimental conditions or the purity of the compound and solvent used.

## **Qualitative Solubility Data**

Qualitative assessments of solubility provide a general understanding of the compound's behavior in different solvent classes.

• Slightly Soluble: Acetonitrile, Chloroform[4][5]

• Insoluble: Water[2]

## **Experimental Protocols**

Detailed experimental protocols for the synthesis of **dimethyl 4-hydroxyisophthalate** and its subsequent reactions are crucial for reproducibility and further research. The following protocols are based on established synthetic methods.

#### Synthesis of Dimethyl 4-Hydroxyisophthalate

This protocol details the esterification of 4-hydroxyisophthalic acid to yield **dimethyl 4-hydroxyisophthalate**.

#### Materials:

- 4-Hydroxyisophthalic acid
- Dried Methanol
- · Thionyl chloride



- 250 mL three-necked round-bottom flask
- Magnetic stirrer
- Condenser
- Dropping funnel

#### Procedure:

- A solution of 4-hydroxyisophthalic acid (15.0 g, 82.4 mmol) in 150 mL of dried methanol is charged into a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a dropping funnel.
- Freshly distilled thionyl chloride (75.0 g, 630.5 mmol) is added dropwise over a period of 30 minutes.
- The mixture is gently heated under reflux for 4 hours.
- After reflux, the mixture is cooled to room temperature.
- The resulting white flakes of dimethyl 4-hydroxyisophthalate are collected by suction filtration.[6]

#### **Nitration of Dimethyl 4-Hydroxyisophthalate**

This protocol describes the nitration of **dimethyl 4-hydroxyisophthalate** to produce dimethyl 4-hydroxy-5-nitroisophthalate.

#### Materials:

- Dimethyl 4-hydroxyisophthalate
- Glacial acetic acid
- Nitric acid
- 250 mL three-necked round-bottom flask



- Magnetic stirrer
- Condenser
- Nitrogen inlet

#### Procedure:

- **Dimethyl 4-hydroxyisophthalate** (15.0 g, 71.4 mmol) is dissolved in 150 mL of glacial acetic acid in a 250 mL three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a nitrogen inlet.
- Nitric acid (10 mL) is then added dropwise to the solution.
- The reaction mixture is warmed to 60 °C and maintained at this temperature for 12 hours.
- After 12 hours, the mixture is cooled to room temperature.
- The cooled mixture is poured into water, leading to the precipitation of a light yellow solid.
- The precipitate is collected, air-dried, and can be further purified by recrystallization from ethanol to yield light yellow crystals of dimethyl 4-hydroxy-5-nitroisophthalate.[6]

## **Synthesis and Reaction Workflow**

The following diagrams illustrate the synthesis of **dimethyl 4-hydroxyisophthalate** and its subsequent nitration, providing a visual representation of the chemical transformations.



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Synthesis of **Dimethyl 4-Hydroxyisophthalate**.





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